

tripropylene glycol material safety data sheet for lab use

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Compound of Interest

Compound Name: Tripropylene

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An In-depth Technical Guide to the Material Safety Data Sheet for **Tripropylene** Glycol in a Laboratory Setting

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the materials used in the laboratory is paramount. This guide provides a detailed overview of the safety, handling, and toxicological properties of **tripropylene** glycol (TPG), a common solvent and reagent. The information is presented in accordance with the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Chemical Identification and Properties

Tripropylene glycol is a colorless, odorless, and hygroscopic liquid.^[1] It is completely soluble in water and miscible with many organic solvents.^{[1][2]}

Table 1: Chemical and Physical Properties of **Tripropylene** Glycol

Property	Value	References
Chemical Name	((1-Methyl-1,2-Ethanediyl) Bis (Oxy)) Bispropanol	[1]
CAS Number	24800-44-0	[1]
EC Number	246-466-0	[1]
Molecular Formula	C9H20O4	[1][3][4]
Molecular Mass	192.3 g/mol	[5]
Appearance	Colorless to light yellow liquid	[1][3][6]
Odor	Odorless or characteristic mild odor	[1][2][3][6][7]
Boiling Point	Approximately 270-273 °C (518-523.4 °F)	[1][2][3][6]
Melting/Freezing Point	< -20 °C to < -30 °C (-4 °F to -22 °F)	[1][2][4][5]
Flash Point	141-145 °C (285-293 °F)	[1][2][5][7][8][9]
Density	1.018 - 1.021 g/mL at 20-25 °C	[2][6][10]
Vapor Pressure	<0.01 hPa at 20 °C	[11]
Water Solubility	Miscible/Soluble	[1][3][5][6][10][11]
Auto-ignition Temperature	232 °C (449.6 °F)	[2][3][9]
Lower Explosive Limit	0.8% (est.)	[6][7]
Upper Explosive Limit	5.0% (est.)	[6][7]

Hazard Identification and Toxicological Data

Tripropylene glycol is not classified as hazardous under the Globally Harmonized System (GHS).[1][12] It exhibits low acute toxicity by oral, dermal, and inhalation routes of exposure.[1] While not irritating to the skin or respiratory tract, it may cause slight eye irritation.[1]

Table 2: Toxicological Data for **Tripropylene Glycol**

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	3 g/kg	Rat	[13]
Acute Dermal Toxicity (LD50)	> 16,300 mg/kg	Rabbit	[13]
Skin Corrosion/Irritation	Not irritating	[1]	
Eye Irritation	Slightly irritating	[1]	
Sensitization	Not sensitizing	[1]	
Carcinogenicity	Unlikely to cause cancer	[14]	
Mutagenicity	Not genotoxic	[12]	
Reproductive Toxicity	Not a reprotoxicant	[12]	

Handling, Storage, and Personal Protective Equipment (PPE)

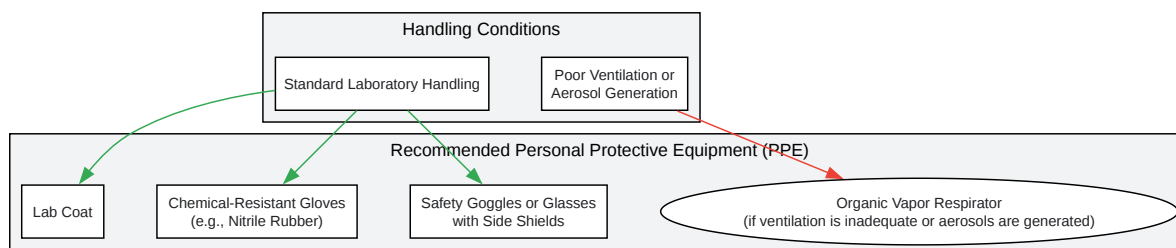
Proper laboratory practices are essential when handling any chemical, including **tripropylene glycol**.

Storage:

- Store in a cool, well-ventilated place away from ignition sources and direct sunlight.[13]
- Keep containers tightly closed when not in use.[13][14]
- Protect from atmospheric moisture as the substance is hygroscopic.[6][14]
- Incompatible with strong acids, strong bases, and strong oxidizers.[11][13]

Personal Protective Equipment (PPE):

The following diagram outlines the recommended personal protective equipment when working with **tripropylene glycol** in a laboratory setting.

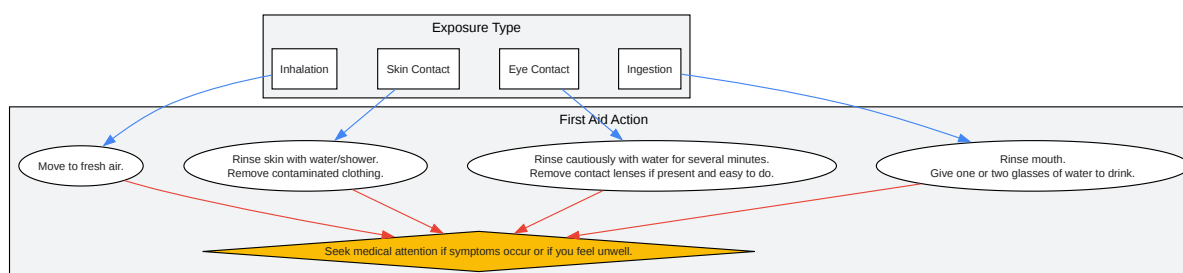


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Caption: Recommended PPE for handling **tripropylene glycol**.

First Aid Measures

In the event of exposure, follow these first aid protocols.



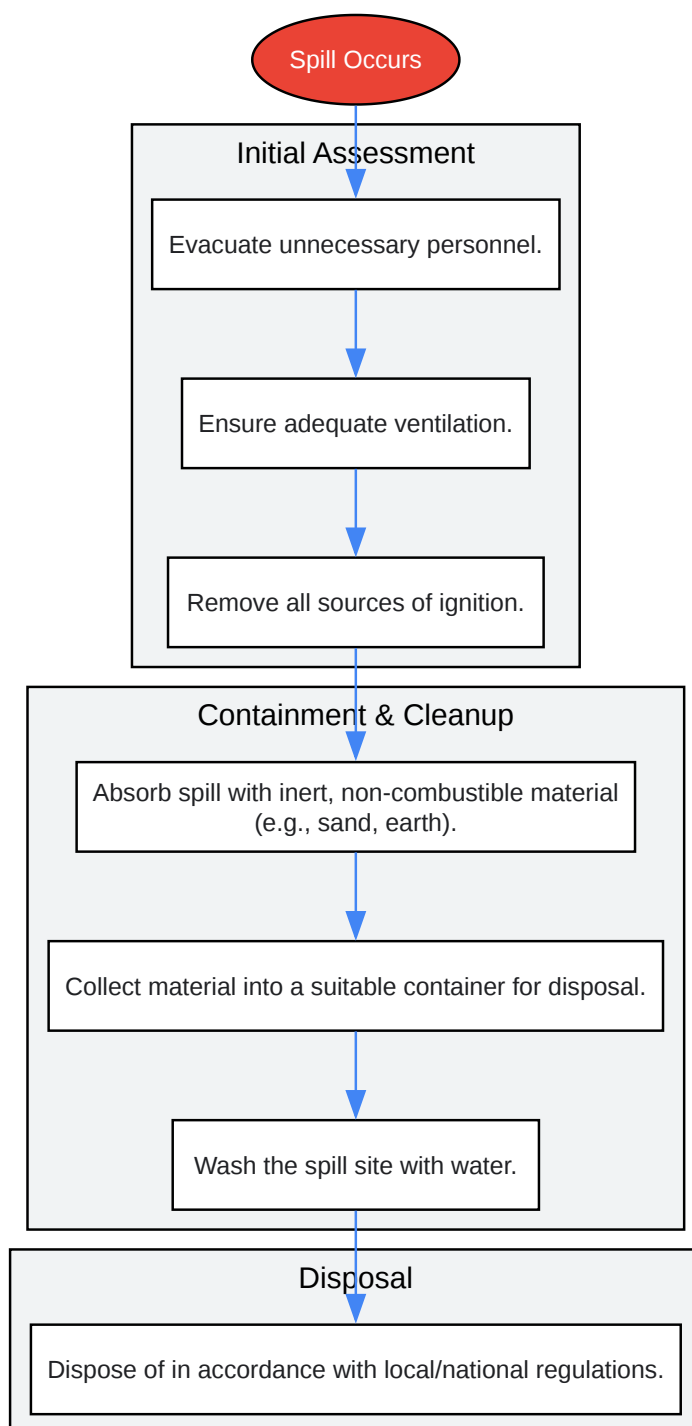
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Caption: First aid measures for **tripropylene glycol** exposure.

Spill and Fire Response

Spill Response:

In the event of a spill, follow these procedures.



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Caption: Workflow for responding to a **tripropylene glycol** spill.

Firefighting Measures:

Tripropylene glycol is a combustible liquid.[\[5\]](#)[\[6\]](#)[\[8\]](#)

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.[\[7\]](#)[\[8\]](#)[\[13\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[13\]](#)
- Special Hazards: In a fire, acrid fumes of acids and aldehydes may form.[\[7\]](#)[\[8\]](#)[\[10\]](#)
- Firefighting Instructions: Use water spray to cool exposed containers.[\[13\]](#) Firefighters should wear appropriate protective equipment, including respiratory protection.[\[13\]](#)

Experimental Protocols

While specific experimental protocols are not detailed in standard safety data sheets, the information provided can be used to develop safe laboratory procedures.

General Protocol for Handling **Tripropylene** Glycol:

- Preparation:
 - Ensure the work area is well-ventilated.
 - Assemble all necessary equipment and reagents.
 - Don appropriate PPE: lab coat, safety goggles, and chemical-resistant gloves.[\[5\]](#)[\[11\]](#)[\[13\]](#)[\[15\]](#)
- Dispensing:
 - Carefully pour the required amount of **tripropylene** glycol, avoiding splashing.
 - Keep the container closed when not in use to prevent moisture absorption.[\[13\]](#)
- Reaction/Use:
 - If heating, be aware that vapors may form explosive mixtures with air.[\[11\]](#) Keep away from open flames and ignition sources.[\[1\]](#)[\[8\]](#)

- Avoid contact with incompatible materials such as strong oxidizing agents.[11][15]
- Cleanup:
 - Clean any minor spills immediately with an absorbent material.
 - Wash hands thoroughly after handling.[14][16]
- Waste Disposal:
 - Dispose of waste **tripropylene** glycol and contaminated materials in a designated, labeled waste container in accordance with institutional and local regulations.[13]

This guide provides a comprehensive overview based on available safety data sheets for the use of **tripropylene** glycol in a laboratory setting. Always refer to the specific safety data sheet provided by the manufacturer for the most current and detailed information.

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